

Application Notes and Protocols for N-Methyl Homarylamine Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: *N-Methyl Homarylamine hydrochloride*

Cat. No.: *B1163423*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Methyl Homarylamine hydrochloride, also known as Homarylamine or 3,4-methylenedioxy-N-methylphenethylamine (MDMPEA), is a substituted phenethylamine.^[1] It was originally developed as an antitussive (anti-cough) agent.^[1] As a member of the phenethylamine class, its biological activities are of interest to researchers in pharmacology and neuroscience. Structurally related compounds, such as 3,4-methylenedioxymphetamine (MDA) and 3,4-methylenedioxymethamphetamine (MDMA), are known to interact with monoamine neurotransmitter systems, including serotonin, dopamine, and norepinephrine.^[2] ^[3] They can act as releasing agents and reuptake inhibitors for these neurotransmitters and show agonistic activity at serotonin receptors.^[2]

These application notes provide detailed protocols for the preparation, storage, and quality control of **N-Methyl Homarylamine hydrochloride** stock solutions for use in research and as analytical standards.

Physicochemical Properties and Solubility

A summary of the key physicochemical properties of **N-Methyl Homarylamine hydrochloride** is provided in the table below.

Property	Value	Reference
Chemical Formula	C ₁₁ H ₁₅ NO ₂ · HCl	[4]
Molecular Weight	229.7 g/mol	[4]
CAS Number	136366-39-7	[4]
Appearance	Crystalline solid	[4]
Purity	≥98%	[4]
Solubility		
Dimethylformamide (DMF)	30 mg/mL	
Dimethyl sulfoxide (DMSO)	30 mg/mL	
Ethanol	5 mg/mL	
Phosphate-Buffered Saline (PBS, pH 7.2)	10 mg/mL	
Storage Temperature	-20°C	[5]
Stability	≥ 5 years (when stored correctly)	[4]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **N-Methyl Homarylamine hydrochloride** in dimethyl sulfoxide (DMSO).

Materials:

- **N-Methyl Homarylamine hydrochloride** powder
- Anhydrous Dimethyl sulfoxide (DMSO), molecular biology grade
- Sterile, amber microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile filter tips

Procedure:

- Pre-weighing Preparation: Allow the vial of **N-Methyl Homarylamine hydrochloride** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh a precise amount of **N-Methyl Homarylamine hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 2.297 mg of the compound (Molecular Weight = 229.7 g/mol).
- Dissolution: Add the weighed powder to a sterile amber microcentrifuge tube. Add the desired volume of DMSO (e.g., 1 mL) to the tube.
- Mixing: Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- Storage: Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Preparation of Working Solutions for in vitro Assays

This protocol describes the dilution of the 10 mM stock solution to prepare working solutions for use in cell-based or other in vitro assays.

Materials:

- 10 mM **N-Methyl Homarylamine hydrochloride** stock solution in DMSO
- Appropriate assay buffer or cell culture medium
- Sterile microcentrifuge tubes or plates

- Pipettors and sterile filter tips

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in the appropriate assay buffer or cell culture medium to achieve the desired final concentrations. Note: It is crucial to ensure that the final concentration of DMSO in the assay does not exceed a level that affects the experimental system (typically $\leq 0.1\text{-}0.5\%$).
- Mixing: Gently mix each dilution by pipetting up and down.
- Immediate Use: Use the freshly prepared working solutions in your experiments immediately. Do not store diluted aqueous solutions for extended periods.

Quality Control

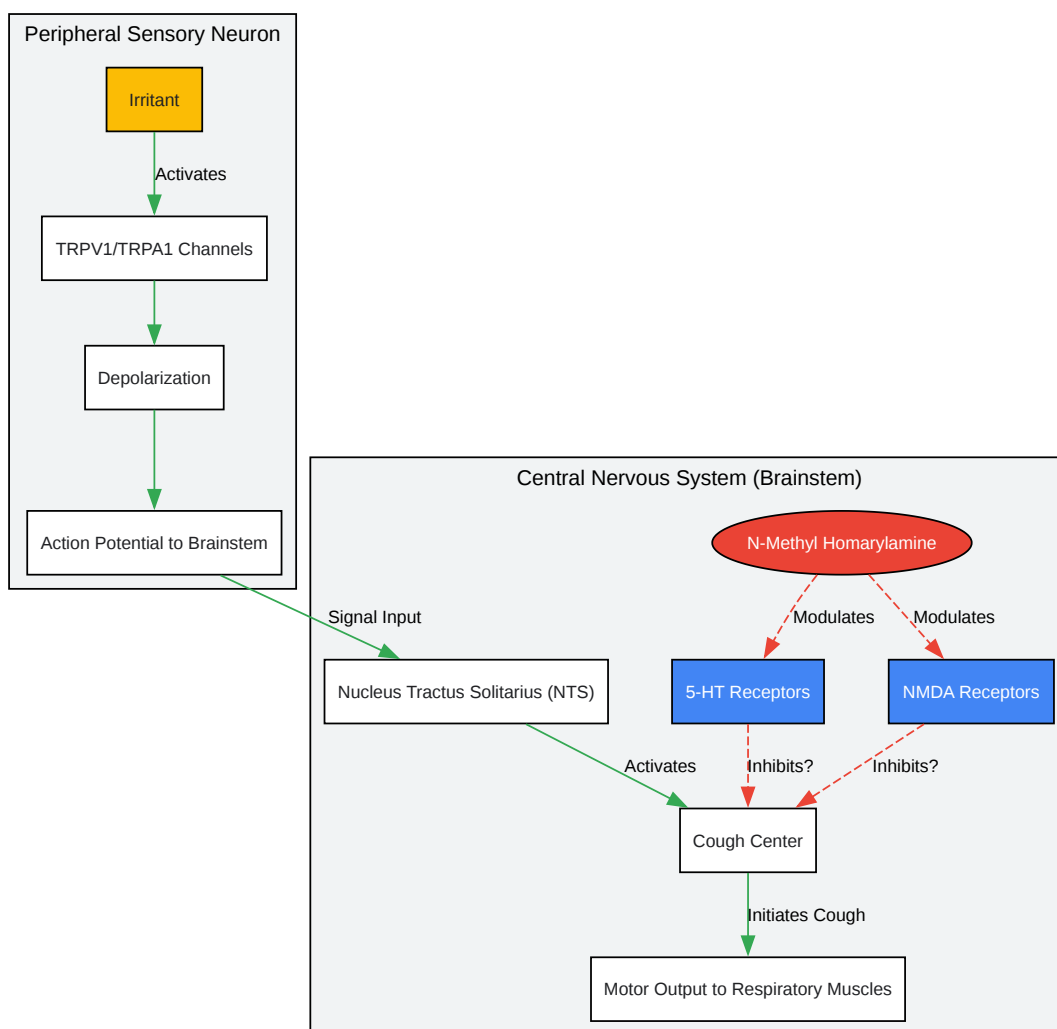
To ensure the accuracy and reproducibility of experimental results, the following quality control measures are recommended:

- Purity Verification: The purity of the **N-Methyl Homarylamine hydrochloride** powder should be confirmed by the supplier's Certificate of Analysis.
- Concentration Confirmation: The concentration of the stock solution can be verified using a suitable analytical method such as UV-Vis spectrophotometry, if a molar extinction coefficient is known, or by High-Performance Liquid Chromatography (HPLC) with a standard curve.
- pH Measurement: For aqueous working solutions, ensure the final pH is compatible with the experimental system. The hydrochloride salt may result in a slightly acidic solution.
- Visual Inspection: Visually inspect stock and working solutions for any signs of precipitation or degradation (e.g., color change) before use.

Hypothetical Signaling Pathway and Experimental Workflow

While the specific molecular targets of **N-Methyl Homarylamine hydrochloride** are not extensively documented, its structural similarity to other phenethylamines suggests potential interaction with monoaminergic systems. As it was investigated as an antitussive, a hypothetical mechanism could involve modulation of neuronal signaling in the cough reflex pathway.

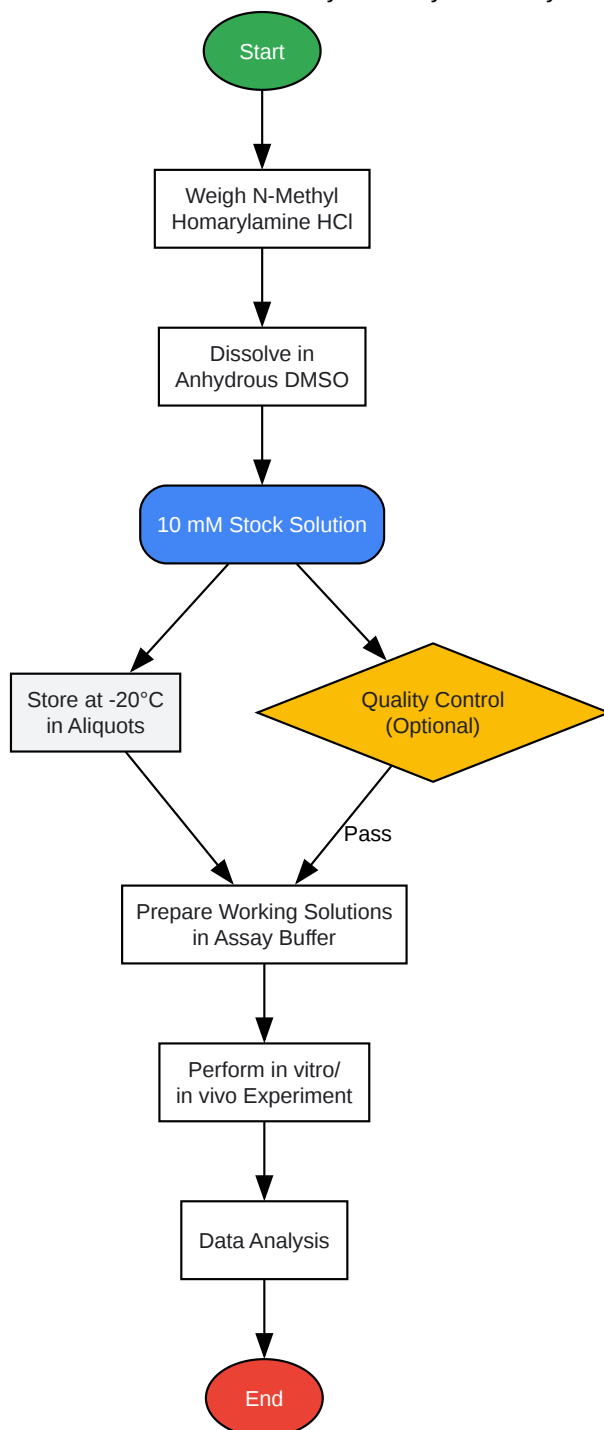
Hypothetical Signaling Pathway of N-Methyl Homarylamine in Cough Suppression

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Caption: Hypothetical mechanism of N-Methyl Homarylamine in cough suppression.

The following diagram illustrates a general workflow for preparing and using **N-Methyl Homarylamine hydrochloride** stock solutions in a research setting.

Experimental Workflow for N-Methyl Homarylamine Hydrochloride



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Caption: General workflow for preparing and using stock solutions.

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